

# A Technical Guide to 3-Methyl-4-nitropyridine: Physicochemical Properties

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## Compound of Interest

Compound Name: 3-Methyl-4-nitropyridine

Cat. No.: B157339

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential physicochemical data for **3-Methyl-4-nitropyridine**, a pyridine derivative of interest in synthetic chemistry and drug discovery. The information is presented to support research and development activities.

## Core Physicochemical Data

The fundamental properties of **3-Methyl-4-nitropyridine** have been determined and are summarized below. It is crucial to distinguish this compound from its N-oxide derivative, which possesses different characteristics.

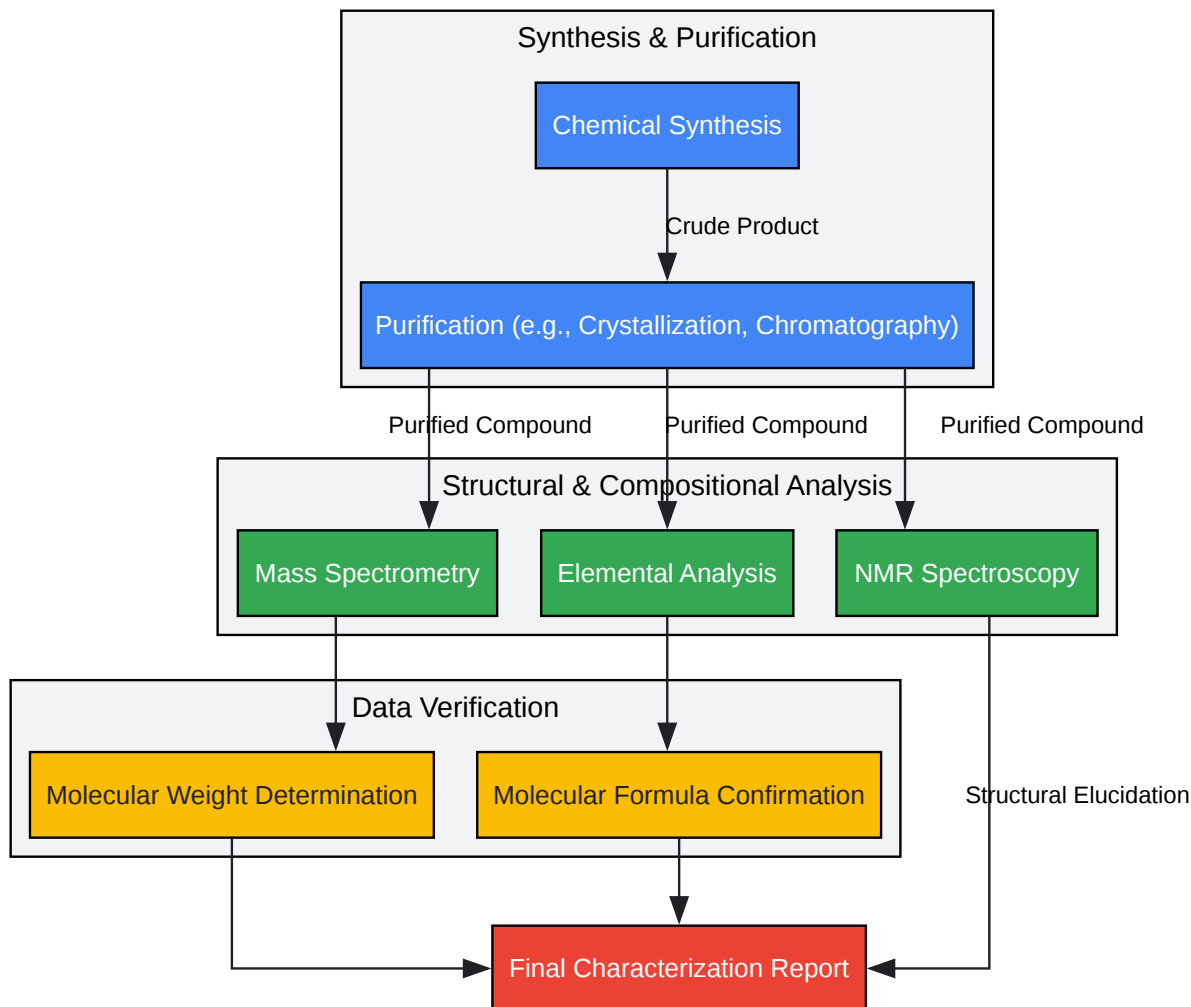
Property	Value	Source
Molecular Formula	C6H6N2O2	<a href="#">[1]</a>
Molecular Weight	138.12 g/mol	<a href="#">[1]</a>
IUPAC Name	3-methyl-4-nitropyridine	<a href="#">[1]</a>
CAS Number	1678-53-1	<a href="#">[1]</a>
Canonical SMILES	<chem>CC1=C(C=CN=C1)[N+](=O)[O-]</chem>	<a href="#">[1]</a>

Note: The related compound, **3-Methyl-4-nitropyridine** N-oxide, has a molecular formula of  $C_6H_6N_2O_3$  and a molecular weight of 154.12 g/mol [2][3][4]. Care should be taken to ensure the correct compound is being used in experimental work.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Methyl-4-nitropyridine** are specific to the laboratory and the intended application. However, a generalized workflow for the characterization of such a compound is presented below. This workflow outlines the standard procedures for confirming the identity and purity of a synthesized chemical entity.

The logical workflow for the characterization of a novel chemical compound, such as **3-Methyl-4-nitropyridine**, involves several critical stages. Initially, the compound is synthesized and purified. Following purification, analytical techniques are employed to confirm its structure and determine its molecular weight and formula. Mass spectrometry is a primary technique for molecular weight determination, while elemental analysis provides the percentage composition of elements, which is used to confirm the molecular formula.



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## References

- 1. 3-Methyl-4-nitropyridine | C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub> | CID 818233 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. m.indiamart.com [m.indiamart.com]
- 3. 3-Methyl-4-nitropyridine N-oxide 98 1074-98-2 [sigmaaldrich.com]
- 4. 3-Methyl-4-nitropyridine N-oxide 98 1074-98-2 [sigmaaldrich.com]
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